

Operational Guide: Safe Disposal and Handling of Z-D-Nva-OH

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Z-D-Nva-OH
CAS No.:	21691-44-1; 42918-89-8
Cat. No.:	B2660526

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Executive Summary & Operational Directive

This guide defines the critical workflow for the disposal of N-Benzyloxycarbonyl-D-norvaline (**Z-D-Nva-OH**). While often categorized as a standard organic intermediate, the specific handling of Z-protected amino acids requires strict adherence to segregation protocols to prevent downstream incineration failures and cross-contamination in peptide synthesis suites.

The Core Directive: Treat **Z-D-Nva-OH** as a Combustible Organic Solid. Although it carries a "Warning" rather than "Danger" signal word, its lipophilic Carbobenzyloxy (Z) protecting group significantly alters its combustion profile compared to free amino acids. Disposal must prioritize high-temperature incineration to ensure complete destruction of the aromatic ring structure.

Chemical Identity & Hazard Profile[1][2][3]

Before executing disposal, verify the material identity against the following profile to ensure no mix-ups with similar Fmoc- or Boc-protected derivatives.

Parameter	Specification
Chemical Name	Z-D-Nva-OH (N-Benzylloxycarbonyl-D-norvaline)
CAS Number	42918-89-8
Formula	C ₁₃ H ₁₇ NO ₄
Molecular Weight	251.28 g/mol
Physical State	White to off-white powder
Solubility	Soluble in organic solvents (DMF, DCM, MeOH); poorly soluble in water
GHS Classification	Irritant (Skin Irrit. 2, Eye Irrit.[1][2] 2A, STOT SE 3)
Hazard Statements	H315 (Skin), H319 (Eyes), H335 (Respiratory)
RCRA Status (US)	Non-listed (Not P or U listed); regulated as Ignitable (D001) if in solvent

Pre-Disposal Assessment & Segregation Logic

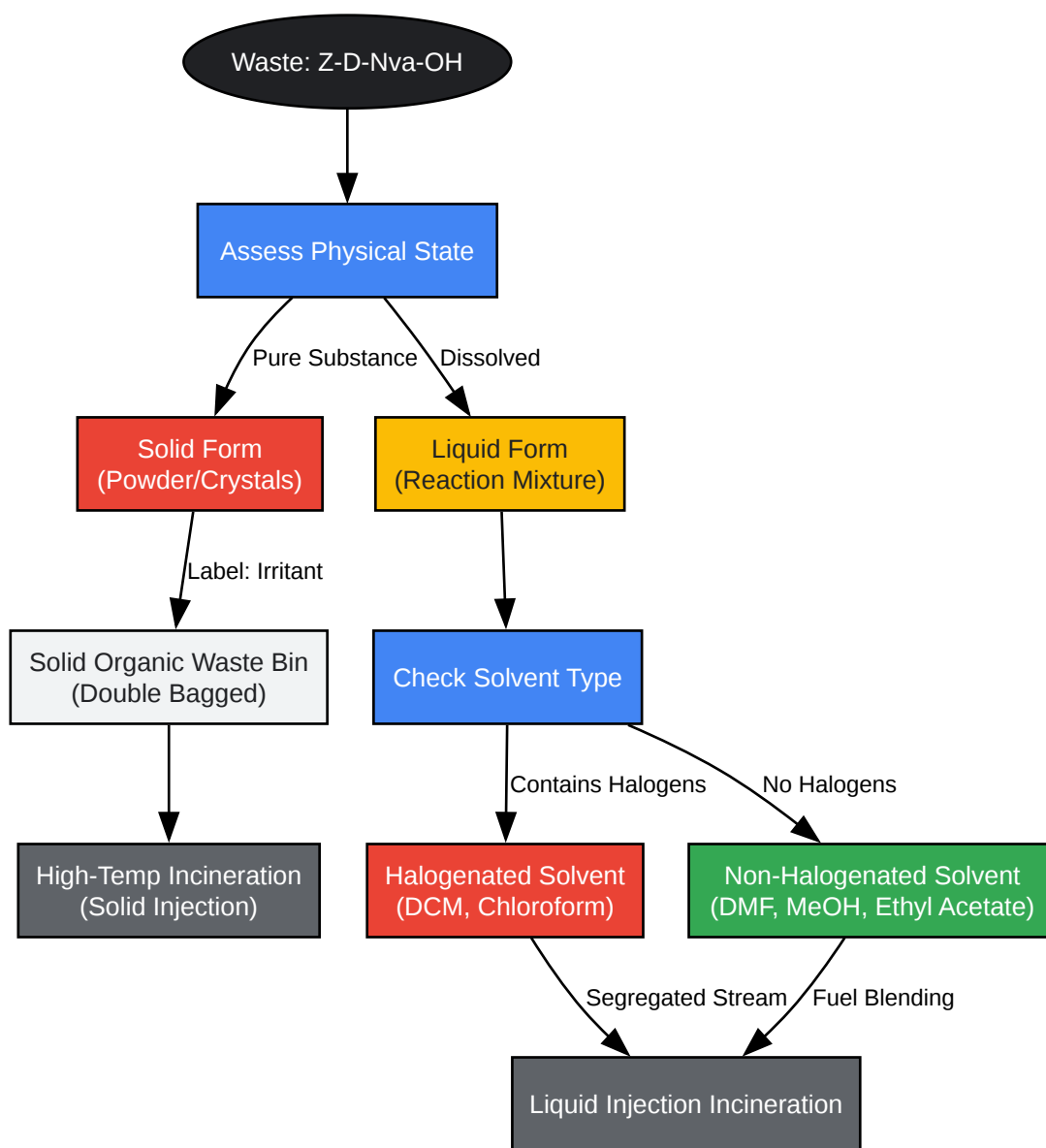
Effective disposal begins at the bench. You must segregate **Z-D-Nva-OH** based on its physical state. Mixing solid amino acid derivatives with liquid solvent waste streams creates "sludge" that clogs liquid injection nozzles at incineration facilities.

The Segregation Rule[4]

- Pure Solid: Must remain solid. Do not dissolve it "just to get rid of it." [2]
- Solution/Mixture: Must be classified by the solvent carrier (Halogenated vs. Non-Halogenated).

Disposal Decision Tree

The following workflow illustrates the decision logic for disposing of **Z-D-Nva-OH**.



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Figure 1: Decision matrix for segregating **Z-D-Nva-OH** waste streams. Correct segregation prevents costly surcharges for halogen contamination in non-halogenated streams.

Detailed Disposal Protocols

Protocol A: Disposal of Pure Solid Z-D-Nva-OH

Context: Expired shelf-life material or excess weighing scraps.

- PPE Requirement: Nitrile gloves, safety goggles, and lab coat. Use a dust mask (N95) if handling >10g outside a fume hood.
- Containment:
 - Transfer the solid into a clear, heavy-duty polyethylene bag (minimum 2 mil thickness).
 - Scientific Rationale: Polyethylene is compatible with the Z-group and prevents static buildup common with dry amino acid powders.
- Labeling:
 - Affix a hazardous waste tag.
 - Chemical Name: "**Z-D-Nva-OH**" (Do not use abbreviations like "Z-Nva").^[1]
 - Hazard Checkbox: "Irritant" and "Toxic" (due to potential respiratory irritation).
- Secondary Containment: Place the sealed bag into the laboratory's designated Solid Organic Waste Drum.
- Final Fate: The drum is sealed and shipped for high-temperature incineration.

Protocol B: Disposal of Reaction Mixtures (Solutions)

Context: Waste from peptide coupling (SPPS) or recrystallization containing **Z-D-Nva-OH**.

- Solvent Identification: Determine the primary solvent.
 - Scenario 1 (DCM/Chloroform): Segregate into Halogenated Waste.
 - Scenario 2 (DMF/DMSO/Methanol): Segregate into Non-Halogenated Waste.
- Neutralization (If Reactive):
 - If the solution contains coupling reagents (e.g., DIC, HATU), allow the mixture to stand in a fume hood for 12 hours to ensure active esters hydrolyze before capping.^[2]

- Safety Critical: Capping a still-reacting peptide mixture can cause container pressurization and rupture.
- Container: Use High-Density Polyethylene (HDPE) or glass carboys.
- Labeling: List "**Z-D-Nva-OH**" as a trace contaminant (<5%) and the solvent as the primary constituent.

Protocol C: Empty Container Management (RCRA Empty)

Context: Disposal of the original vendor bottle (e.g., Sigma-Aldrich, Bachem).[2]

- Triple Rinse:
 - Rinse the bottle three times with a small volume of Methanol or Acetone.
 - Why Methanol? **Z-D-Nva-OH** is highly soluble in methanol, ensuring efficient removal of residues.
- Rinsate Disposal: Pour the rinsate into the Non-Halogenated Solvent Waste stream.
- Defacing: Cross out the label and mark "EMPTY."
- Disposal: Place the clean, dry bottle in the glass recycling bin or trash, depending on local facility rules.

Regulatory & Scientific Context

Why Incineration?

Landfilling Z-protected amino acids is scientifically unsound. The benzyloxycarbonyl (Z) group is an aromatic carbamate. While not persistent like PCBs, it is stable enough to resist rapid biodegradation in soil.[2]

- Mechanism: Incineration at >850°C ensures the cleavage of the carbamate linkage and oxidation of the aromatic ring into CO₂, H₂O, and N₂.[2]

Regulatory Compliance (US - EPA/RCRA)[5]

- Waste Coding: **Z-D-Nva-OH** is not a P-listed or U-listed waste.
- Characteristic Waste: If dissolved in a solvent with a flashpoint <60°C (e.g., Ethyl Acetate), the waste mixture carries the D001 (Ignitable) code.[2]
- Generator Status: The mass of **Z-D-Nva-OH** counts toward your facility's monthly hazardous waste generation totals.

Emergency Procedures

Incident	Immediate Action
Spill (Solid)	Do not sweep dry (creates dust).[2] Cover with wet paper towels, then scoop into a bag. Clean area with soap and water.
Skin Contact	Wash with soap and water for 15 minutes.[2] The "Z" group increases lipophilicity, aiding skin absorption—do not use solvent to wash skin.[2]
Eye Contact	Flush with water for 15 minutes.[2] Seek medical attention if irritation persists (H319).

References

- United States Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261.[3] Retrieved from [\[Link\]](#)[2]
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- American Chemical Society. (2023). Identifying and Evaluating Hazards in Research Laboratories. Retrieved from [\[Link\]](#)[2]

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Sources

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- [2. Waste Code \[rcrainfo.epa.gov\]](#)
- [3. epa.gov \[epa.gov\]](#)
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